

Unveiling NSC 245214: A Technical Guide to its Discovery and Synthesis

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Compound of Interest

Compound Name: NSC 245214

Cat. No.: B164218

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This technical guide provides a comprehensive overview of the discovery and synthesis of **NSC 245214**, a dinitrothiophene derivative with potential biological activity. This document is intended for researchers, scientists, and drug development professionals interested in the scientific foundation of this compound.

Discovery and Biological Context

NSC 245214, chemically identified as 2-(3,5-dinitro-2-thienyl)-cyclohexanone, emerged from the vast chemical space explored for novel bioactive molecules. Its "NSC" designation indicates its inclusion in the National Cancer Institute (NCI) Developmental Therapeutics Program (DTP) screening program, a historical initiative to identify novel anti-cancer agents. While specific NCI screening data for **NSC 245214** is not readily available in public databases, its structural class, the nitrothiophenes, has been investigated for a range of biological activities.

A key study by Morley and Matthews, "Studies on the biological activity of some nitrothiophenes," provides significant context for the potential of compounds like **NSC 245214**. [1][2] This research explored a series of nineteen substituted thiophenes, evaluating their minimum inhibitory concentration (MIC) against various microorganisms. While **NSC 245214** is not explicitly named, the study provides a foundational understanding of the structure-activity relationships within this chemical class. The biological activity of nitrothiophenes is thought to

be linked to the electron-withdrawing nature of the nitro groups, which can participate in various biological interactions.

Physicochemical Properties of NSC 245214

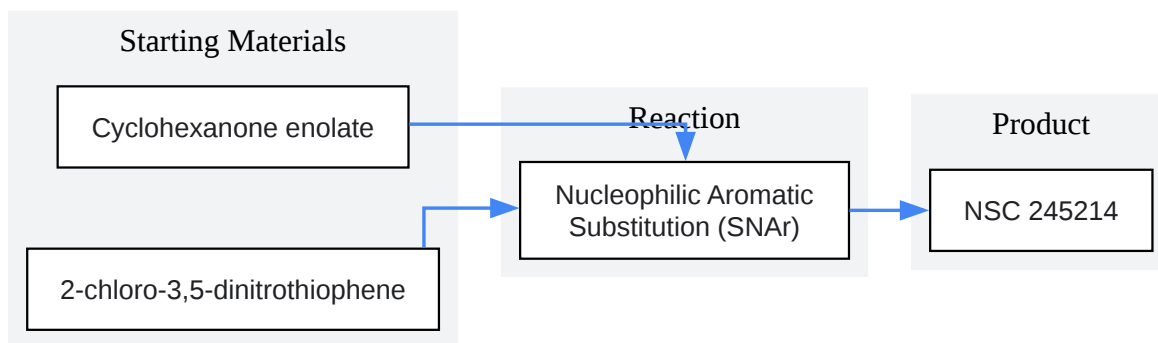
A summary of the key physicochemical properties of **NSC 245214** is presented in Table 1.

Property	Value
Chemical Name	2-(3,5-dinitro-2-thienyl)-cyclohexanone
NSC Number	245214
CAS Number	31554-45-7
Molecular Formula	C ₁₀ H ₁₀ N ₂ O ₅ S
Molecular Weight	270.26 g/mol
Appearance	Solid

Synthesis of NSC 245214

While a specific, detailed experimental protocol for the synthesis of **NSC 245214** is not explicitly published, a plausible synthetic route can be inferred from established organic chemistry principles and general methods for the synthesis of related compounds. The synthesis would likely involve a nucleophilic aromatic substitution reaction.

A proposed logical workflow for the synthesis is outlined below:



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Caption: Proposed synthesis workflow for **NSC 245214**.

General Experimental Protocol for Nucleophilic Aromatic Substitution

The following is a generalized protocol based on standard laboratory procedures for similar reactions:

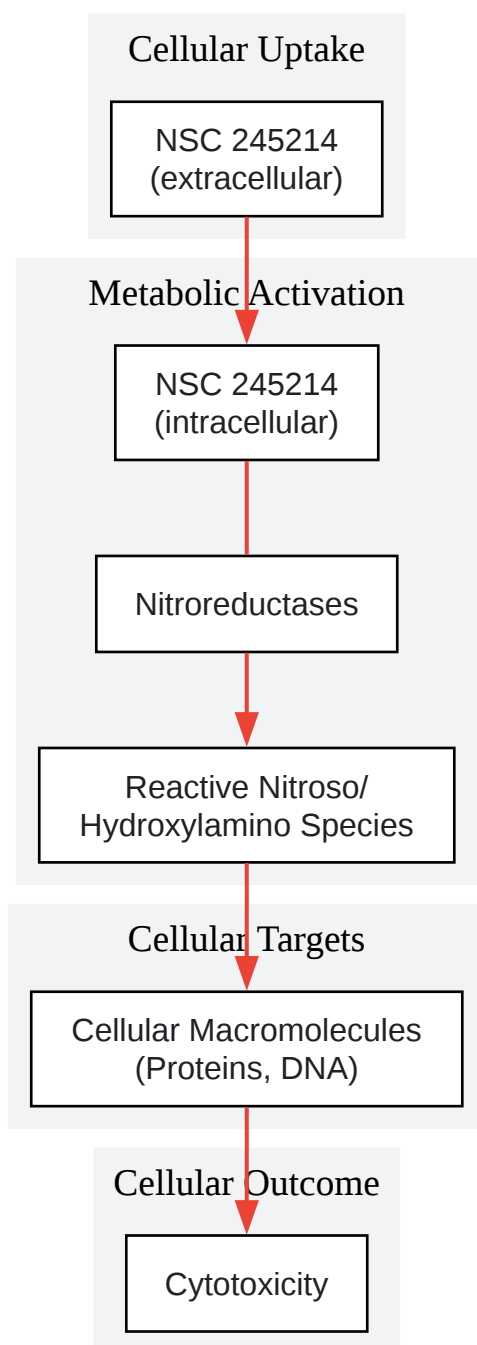
- **Enolate Formation:** Cyclohexanone is treated with a suitable base (e.g., sodium hydride, lithium diisopropylamide) in an aprotic solvent (e.g., tetrahydrofuran, diethyl ether) under an inert atmosphere (e.g., nitrogen, argon) to generate the corresponding cyclohexanone enolate. The reaction is typically carried out at a low temperature (e.g., -78 °C to 0 °C).
- **Nucleophilic Attack:** A solution of 2-chloro-3,5-dinitrothiophene in the same solvent is added dropwise to the enolate solution. The reaction mixture is stirred for a specified period, allowing the nucleophilic attack of the enolate on the electron-deficient thiophene ring, displacing the chloride leaving group.
- **Quenching and Workup:** The reaction is quenched by the addition of a proton source, such as a saturated aqueous solution of ammonium chloride. The organic layer is separated, and the aqueous layer is extracted with an organic solvent. The combined organic layers are washed with brine, dried over an anhydrous salt (e.g., sodium sulfate, magnesium sulfate), and the solvent is removed under reduced pressure.
- **Purification:** The crude product is purified by a suitable method, such as column chromatography on silica gel, to yield the pure 2-(3,5-dinitro-2-thienyl)-cyclohexanone (**NSC 245214**).

Potential Signaling Pathways and Mechanism of Action

The precise mechanism of action for **NSC 245214** has not been elucidated. However, based on the known activities of nitroaromatic compounds, several potential signaling pathways and molecular interactions can be hypothesized. Nitrothiophenes are known to undergo enzymatic

reduction of the nitro group in biological systems, leading to the formation of reactive nitroso and hydroxylamino intermediates. These reactive species can interact with various cellular macromolecules, including proteins and DNA, potentially leading to cytotoxicity.

A possible logical relationship for the mechanism of action is depicted below:



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Caption: Hypothesized mechanism of action for **NSC 245214**.

Conclusion and Future Directions

NSC 245214 represents a molecule of interest within the broader class of nitrothiophenes. While its specific discovery and detailed biological data remain to be fully publicly disclosed, this guide provides a foundational understanding of its chemical nature, a plausible synthetic approach, and a hypothesized mechanism of action based on related compounds. Further research is warranted to fully characterize the biological activity of **NSC 245214**, including its potential as an anti-cancer agent or antimicrobial. Elucidation of its precise molecular targets and signaling pathways will be crucial for any future drug development efforts.

Disclaimer: This document is intended for informational purposes for a scientific audience and does not constitute medical advice. The synthesis and handling of the described compound should only be performed by qualified professionals in a laboratory setting.

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References

- 1. researchgate.net [researchgate.net]
- 2. Studies on the biological activity of some nitrothiophenes - Organic & Biomolecular Chemistry (RSC Publishing) [pubs.rsc.org]
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